

HIV-1 inhibitor-18 CAS number and molecular formula

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Compound of Interest

Compound Name: HIV-1 inhibitor-18

Cat. No.: B12400953

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Technical Guide: HIV-1 Inhibitor-18

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **HIV-1 Inhibitor-18**, a novel antiretroviral compound. The document details its chemical properties, mechanism of action, biological activity, and the experimental protocols utilized for its characterization.

Compound Identification and Properties

HIV-1 Inhibitor-18, also referred to as compound II-13c, is a phenylalanine derivative identified as a potent inhibitor of the Human Immunodeficiency Virus Type 1 (HIV-1).^[1]

Property	Value	Reference
CAS Number	2764787-56-4	^[1]
Molecular Formula	C27H31N3O6S	^[1]
Mechanism of Action	HIV-1 Capsid (CA) Inhibitor	^[1]

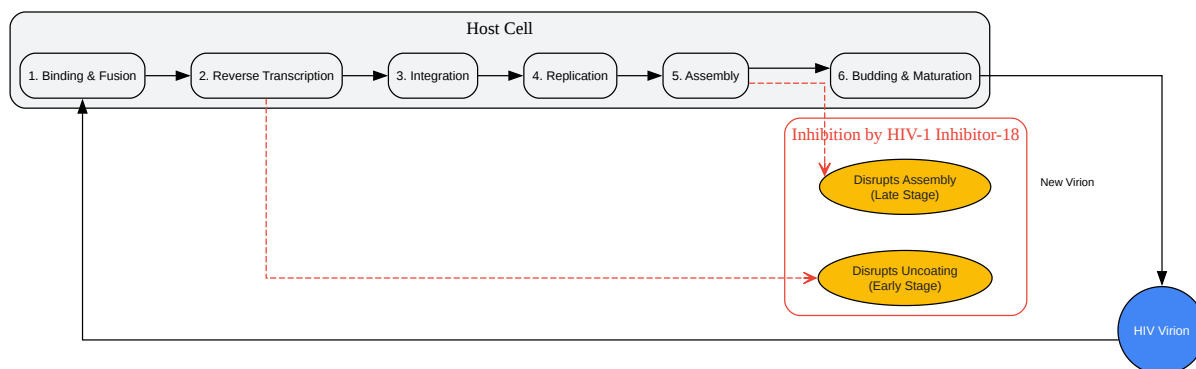
Mechanism of Action

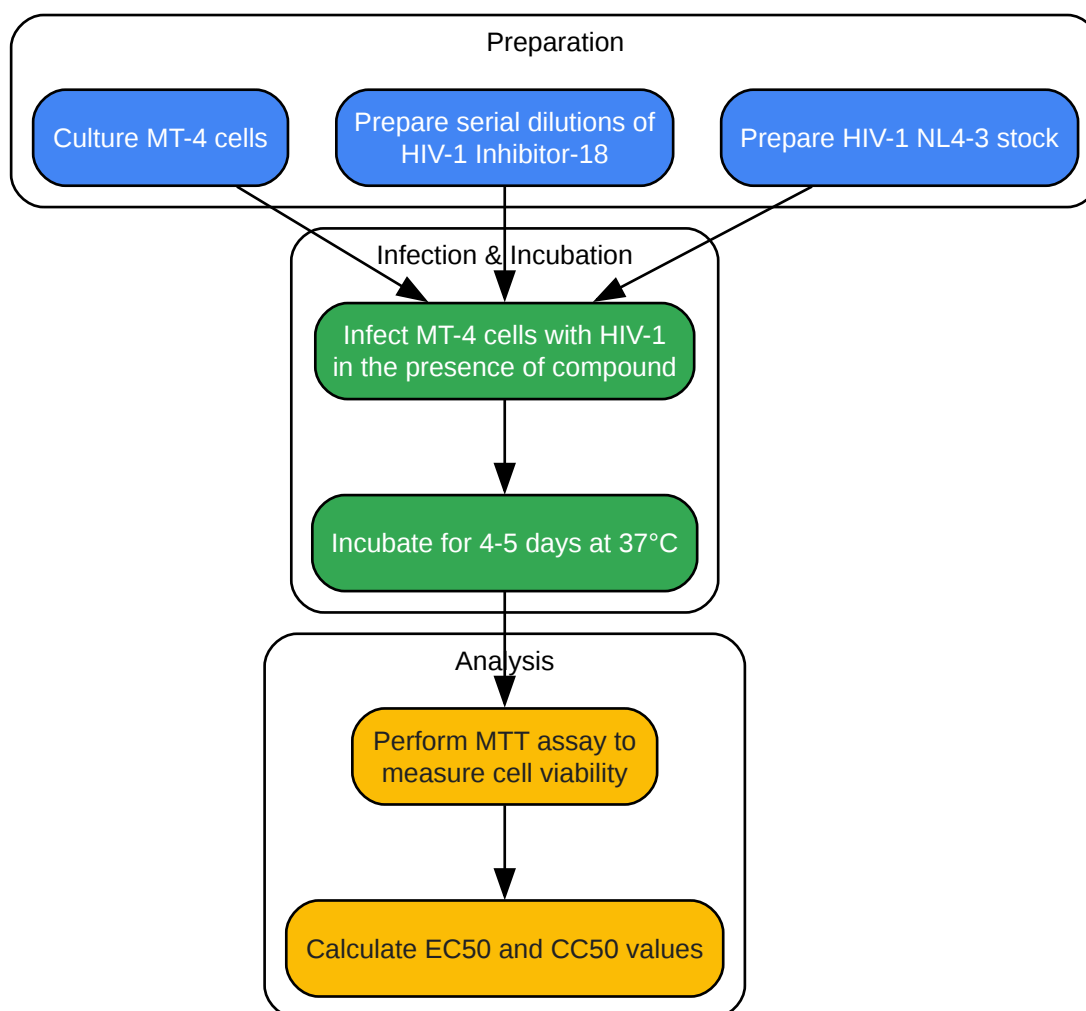
HIV-1 Inhibitor-18 targets the viral capsid protein (CA), a crucial component in multiple stages of the HIV-1 life cycle. The HIV-1 capsid is a conical structure composed of CA protein

monomers that assemble into hexamers and pentamers. This structure protects the viral genome and facilitates its transport to the nucleus of the host cell. The proper assembly and disassembly (uncoating) of the capsid are critical for successful infection.^{[2][3]}

HIV-1 Inhibitor-18, similar to the well-characterized capsid inhibitor PF-74, binds to a pocket at the interface of the N-terminal domain (NTD) and C-terminal domain (CTD) of adjacent CA protomers within the hexameric lattice.^{[1][4][5]} This binding event disrupts the normal dynamics of capsid assembly and disassembly. By interfering with these processes, the inhibitor can block viral replication at both early and late stages of the viral life cycle.^{[3][4]}

Below is a diagram illustrating the HIV-1 life cycle and the key stages targeted by capsid inhibitors.





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